

Regulatory and Scientific Classification

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Compound Focus: Anilazine

CAS No.: 101-05-3

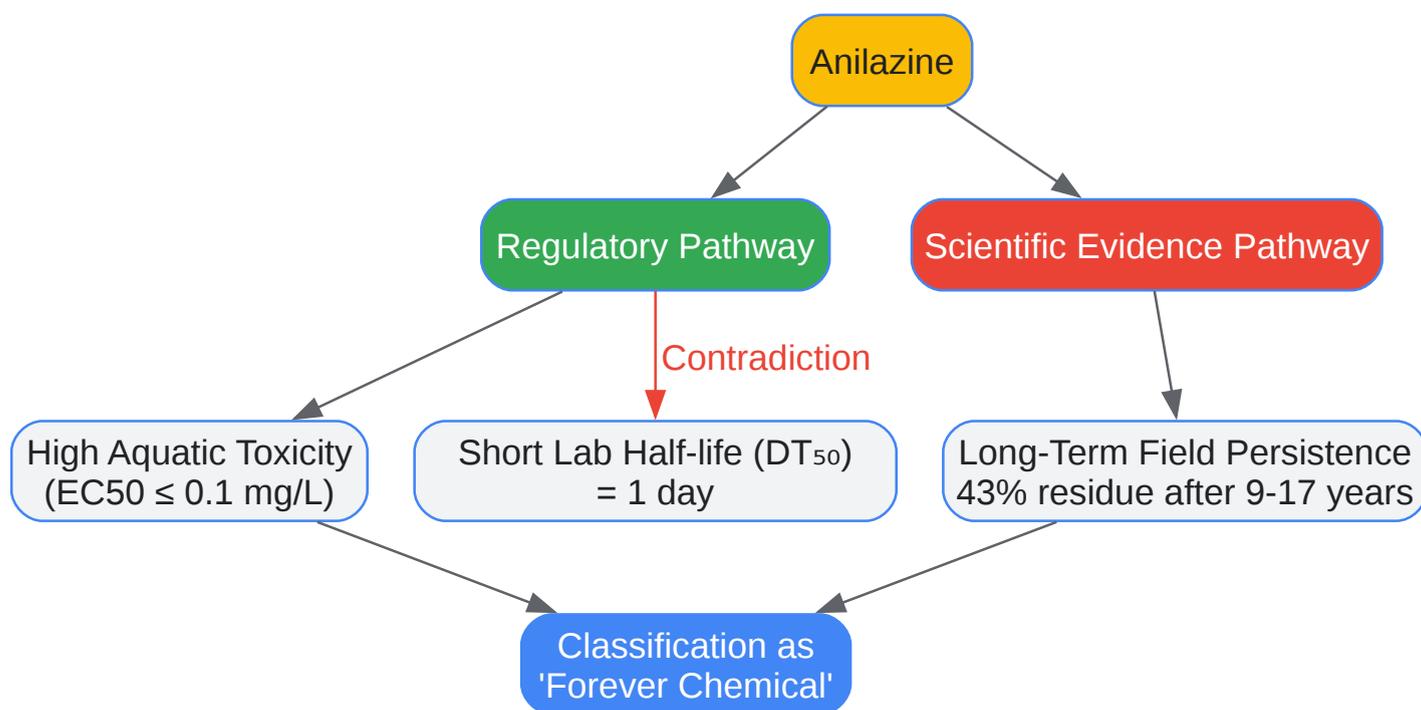
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The classification of **anilazine** as a "forever chemical" is based on specific hazard criteria, though its environmental behavior is complex.

Aspect	Classification/Rationale
Official "Forever Chemical" Status	Yes, under specific regulatory rules (Rule 9) [1].
Basis of Classification	High aquatic toxicity (acute ecotoxicity for fish, invertebrates, or algae $\leq 0.1 \text{ mg l}^{-1}$) [1].
Environmental Persistence (DT ₅₀)	1 day (lab, 20°C) - Classified as "Non-persistent" [1].
Contradictory Scientific Evidence	43% of the initially applied anilazine remained in soils 9-17 years after application [2] [3].

This contradiction between regulatory classification and field observations is critical for researchers to note. The diagram below illustrates the logical pathway and conflicting evidence that leads to **anilazine's** classification.



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*Conflicting data pathways in **anilazine's** "forever chemical" classification.*

Quantitative Data on Anilazine Properties

The following tables summarize key data on **anilazine's** identity, environmental fate, and hazards relevant to its persistence and toxicity profile [1].

Table 1: Identity and Physicochemical Properties

Property	Value
IUPAC Name	4,6-dichloro-N-(2-chlorophenyl)-1,3,5-triazin-2-amine [1]
CAS RN	101-05-3 [1]
Molecular Formula	C ₉ H ₅ Cl ₃ N ₄ [1]

Property	Value
Water Solubility (at 20°C)	8 mg/L (Low) [1]
Log P (Octanol-Water)	3.02 (High) [1]
Vapour Pressure (at 20°C)	8.20 x 10 ⁻⁴ mPa (Low) [1]

Table 2: Environmental Fate and Toxicity Hazards

Parameter	Value / Classification
Soil DT ₅₀ (lab at 20°C)	1 day (Non-persistent) [1]
Aquatic Toxicity	Highly toxic to fish [1]
GHS Hazard Statements	H400 (Very toxic to aquatic life), H410 (Very toxic to aquatic life with long-lasting effects) [4]
Bioaccumulation Potential	Some concerns regarding potential to bioaccumulate [1]

Detailed Experimental Evidence for Persistence

The key evidence for long-term persistence comes from a field-based lysimeter study using radioisotope tracing [2] [3].

1. Experimental Protocol

- **Test Substance:** ¹⁴C-labeled **anilazine**.
- **Study Design:** Long-term aging in field-based lysimeters under crop rotation.
- **Duration:** 9 to 17 years.
- **Soil Analysis:** Measurement of residual ¹⁴C activity in soil layers (0-30 cm depth).
- **Extraction & Analysis:** Accelerated solvent extraction (ASE) followed by LC-MS/MS analysis to identify chemical species.

2. Key Findings & Methodology

- **Total Residue:** 43% of the initially applied ^{14}C activity remained in the soil after 9-17 years [2] [3].
- **Extractable Residue:** Accelerated solvent extraction recovered 41% of the residual ^{14}C activity [2].
- **Chemical Form:** The primary compound identified was **dihydroxy-anilazine**, a metabolite of **anilazine**, rather than the parent compound itself [2] [3]. This points to the formation of **bound residues**, where pesticides or their metabolites become incorporated into soil organic matter, reducing their extractability but not necessarily their environmental burden [5].

Research Implications

For researchers, the case of **anilazine** highlights several critical points:

- **Standard Tests vs. Real-World Behavior:** Standard laboratory degradation studies (DT_{50}) may not accurately reflect the long-term environmental fate of a pesticide, particularly regarding the formation of non-extractable bound residues.
- **Metabolites Matter:** The environmental persistence of a chemical must account for its transformation products. Dihydroxy-**anilazine** shows significant longevity [2] [3].
- **"Forever Chemical" Definition:** The term can apply based on high toxicity (PBT criteria) as well as extreme persistence (PFAS), making **anilazine** a relevant case study despite its "non-persistent" lab classification.

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